

2,6-Dimethylbenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dimethylbenzyl alcohol

Cat. No.: B151022

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An In-depth Technical Guide on 2,6-Dimethylbenzyl Alcohol

This document provides a concise technical overview of **2,6-Dimethylbenzyl alcohol**, focusing on its fundamental chemical properties. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

2,6-Dimethylbenzyl alcohol is an aromatic alcohol that serves as a versatile intermediate in the synthesis of various chemical compounds, including fragrances, flavoring agents, and pharmaceuticals.^[1] Its physical and chemical properties are well-documented.

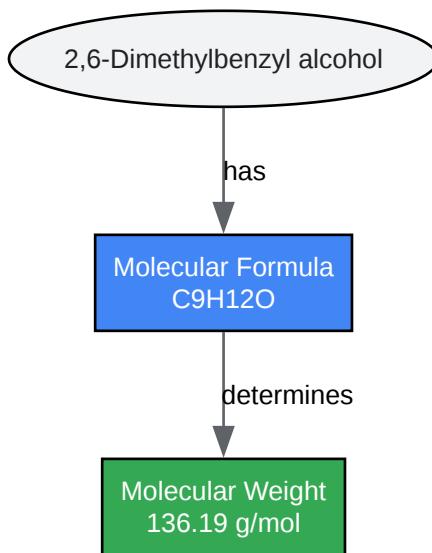
Physicochemical Properties

A summary of the key quantitative data for **2,6-Dimethylbenzyl alcohol** is presented below for straightforward reference.

Property	Value
Molecular Formula	C9H12O ^{[1][2][3][4][5]}
Molecular Weight	136.19 g/mol ^{[1][2][4][5]}
CAS Number	62285-58-9 ^[2]
Appearance	Colorless to light yellow solid ^[1]
Melting Point	78-83 °C ^[6] or 83-85°C ^[5]
Boiling Point	120 °C ^[2]

Structural and Relational Information

The chemical identity of **2,6-Dimethylbenzyl alcohol** is defined by its molecular formula and the specific arrangement of its atoms, which in turn determines its molecular weight.



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Caption: Chemical Identity of **2,6-Dimethylbenzyl alcohol**.

This guide is intended for informational purposes for a technical audience. For detailed experimental protocols and safety information, please refer to specific material safety data sheets (MSDS) and peer-reviewed literature.

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